

Comprehensive Guide: Off-Target Effects of 5-(2,6-Dimethoxyphenyl)isoxazol-3-amine

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Compound of Interest

Compound Name: 5-(2,6-Dimethoxyphenyl)isoxazol-3-amine

Cat. No.: B13596839

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Executive Summary & Compound Profile

5-(2,6-Dimethoxyphenyl)isoxazol-3-amine represents a privileged chemical scaffold that sits at the intersection of kinase inhibition, epigenetic modulation, and neurotransmitter receptor pharmacology. While often utilized as a fragment or building block in fragment-based drug discovery (FBDD), its structural features dictate a complex off-target landscape that requires rigorous profiling.

This guide analyzes the compound's promiscuity profile, driven by its 3-amino-isoxazole core (a classic hydrogen bond donor/acceptor motif) and the sterically demanding 2,6-dimethoxyphenyl tail.

Structural Pharmacophore Analysis[1]

- **Primary Motif (Hinge Binder):** The 3-amino-isoxazole moiety functions as a bidentate ligand, capable of forming a donor-acceptor pair with the hinge region of ATP-binding sites in kinases.

- **Secondary Motif (Acetyl-Lysine Mimic):** The isoxazole ring is a known bioisostere for the acetyl-lysine residue recognized by Bromodomains (BET family), creating a high probability of epigenetic off-target activity.
- **Steric Selector:** The 2,6-dimethoxy substitution induces a twisted conformation (atropisomerism potential), theoretically improving selectivity by clashing with "gatekeeper" residues in kinases, but simultaneously increasing lipophilicity and metabolic liability.

Predicted Off-Target Landscape

The following analysis synthesizes structural activity relationship (SAR) data from analogous isoxazole scaffolds to predict the high-risk off-targets for this specific compound.

Kinase Cross-Reactivity (Primary Liability)

The 3-amino-isoxazole core is a potent hinge-binder. However, the bulk of the 2,6-dimethoxyphenyl group restricts binding to kinases with smaller gatekeeper residues or large hydrophobic pockets.

- **High-Risk Off-Targets:**
 - **c-Met (HGFR):** 3-amino-isoxazoles are well-documented c-Met inhibitors. The hydrophobic pocket of c-Met can accommodate the bulky dimethoxyphenyl group.
 - **JNK (c-Jun N-terminal Kinase):** Isoxazole scaffolds frequently show activity against JNK1/3.
 - **VEGFR2 (KDR):** Often susceptible to amino-isoxazole based inhibitors.

Epigenetic Interference (BET Bromodomains)

This is the most critical "hidden" off-target. The isoxazole ring mimics the acetylated lysine found on histone tails.^[1] While 3,5-dimethylisoxazole is the classic BET pharmacophore (e.g., I-BET151), the 3-amino variant retains significant affinity for the WPF shelf region of BRD4.

- **Risk:** False positives in phenotypic assays (e.g., anti-proliferation) may be driven by BRD4 inhibition rather than the intended kinase target.

Neuropharmacology (GABA/Glutamate)

The 3-amino-isoxazole moiety is a bioisostere for the distal carboxylate of GABA and Glutamate.

- GABA-A Receptor: Potential for allosteric modulation or orthosteric antagonism (seizure liability).
- AMPA Receptors: While the bulky tail likely prevents orthosteric binding, high concentrations (>10 μ M) may trigger desensitization or block.

ADME & Toxicology

- CYP450 Inhibition: The electron-rich 2,6-dimethoxybenzene ring is a prime substrate for oxidative demethylation and a potential competitive inhibitor of CYP2C9 and CYP3A4.
- Reactive Metabolites: Demethylation can lead to quinone-methide formation, posing a risk of idiosyncratic toxicity (covalent protein binding).

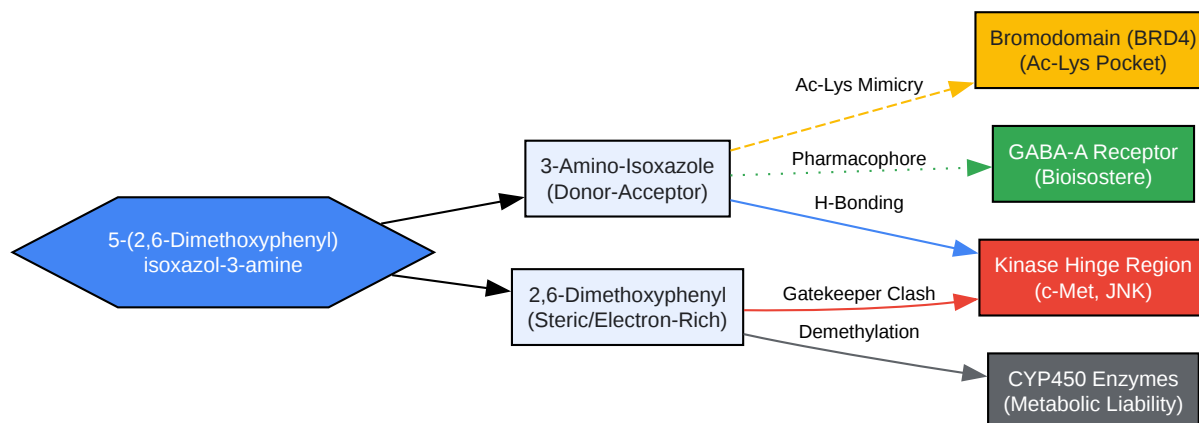
Comparative Analysis: Performance vs. Alternatives

The following table contrasts **5-(2,6-Dimethoxyphenyl)isoxazol-3-amine** with standard probes used to interrogate its primary off-target classes.

Feature	5-(2,6-Dimethoxyphenyl)isoxazol-3-amine	Dasatinib (Kinase Control)	JQ1 (BET Control)	Muscimol (GABA Control)
Primary Class	Multi-target Scaffold (Kinase/BET)	Pan-Kinase Inhibitor	BET Bromodomain Inhibitor	GABA-A Agonist
Kinase Selectivity	Moderate: Limited by steric bulk of 2,6-OMe group.	Low: Hits >40 kinases (broad spectrum).	High: Negligible kinase activity.	N/A
BET Affinity (BRD4)	Moderate (μM range): Potential off-target.	None	High (nM range): Primary target.	None
GABA-A Liability	Low-Moderate: Steric bulk reduces fit.	None	None	High: Potent agonist.
Metabolic Stability	Low: 2,6-dimethoxy is a metabolic soft spot.	Moderate	Moderate	High
Rec. Usage	Fragment/Lead Optimization	Positive Control (Kinase)	Positive Control (Epigenetic)	Positive Control (Neuro)

Visualizing the Off-Target Mechanism

The diagram below illustrates the structural causality behind the compound's promiscuity, mapping specific chemical features to their biological liabilities.



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Figure 1: Structural Activity Map linking the 3-amino-isoxazole core and 2,6-dimethoxy tail to specific biological interactions.

Experimental Protocols for Validation

To objectively validate the off-target profile of this compound, the following "Self-Validating" protocols are recommended. These assays distinguish between true target engagement and promiscuous binding.

Protocol A: Differential Scanning Fluorimetry (DSF) for BET Liability

Use this to confirm if your compound is accidentally inhibiting Bromodomains.

- Reagents: Recombinant BRD4(1) domain (2 μ M), SYPRO Orange (5000x stock), Buffer (10 mM HEPES pH 7.5, 150 mM NaCl).
- Setup: Prepare a 384-well PCR plate.
 - Test: 2 μ M BRD4 + 10 μ M Compound + 5x SYPRO Orange.
 - Control (+): 2 μ M BRD4 + 1 μ M JQ1 (Expect $\Delta T_m > 5^\circ\text{C}$).

- Control (-): DMSO vehicle.
- Execution: Run melt curve from 25°C to 95°C (1°C/min ramp) on a qPCR machine.
- Analysis: Calculate the melting temperature (T_m) using the Boltzmann fit.
 - Interpretation: A $\Delta T_m > 2^\circ\text{C}$ indicates significant binding to the bromodomain.

Protocol B: Kinase Selectivity Profiling (Gatekeeper Check)

Since the 2,6-dimethoxy group is bulky, you must verify which kinases can accommodate it.

- Assay Type: Competition Binding Assay (e.g., KINOMEscan or LanthaScreen).
- Panel Selection: Prioritize kinases with varying gatekeeper sizes:
 - Small Gatekeeper (Thr/Ala): c-Src, c-Met (Likely Hits).
 - Large Gatekeeper (Met/Phe): EGFR, BTK (Likely Resistant).
- Data Processing: Determine % Inhibition at 1 μM .
 - Hit Criteria: >35% inhibition warrants a full K_d determination.

Protocol C: Reactive Metabolite Trapping (Glutathione Adducts)

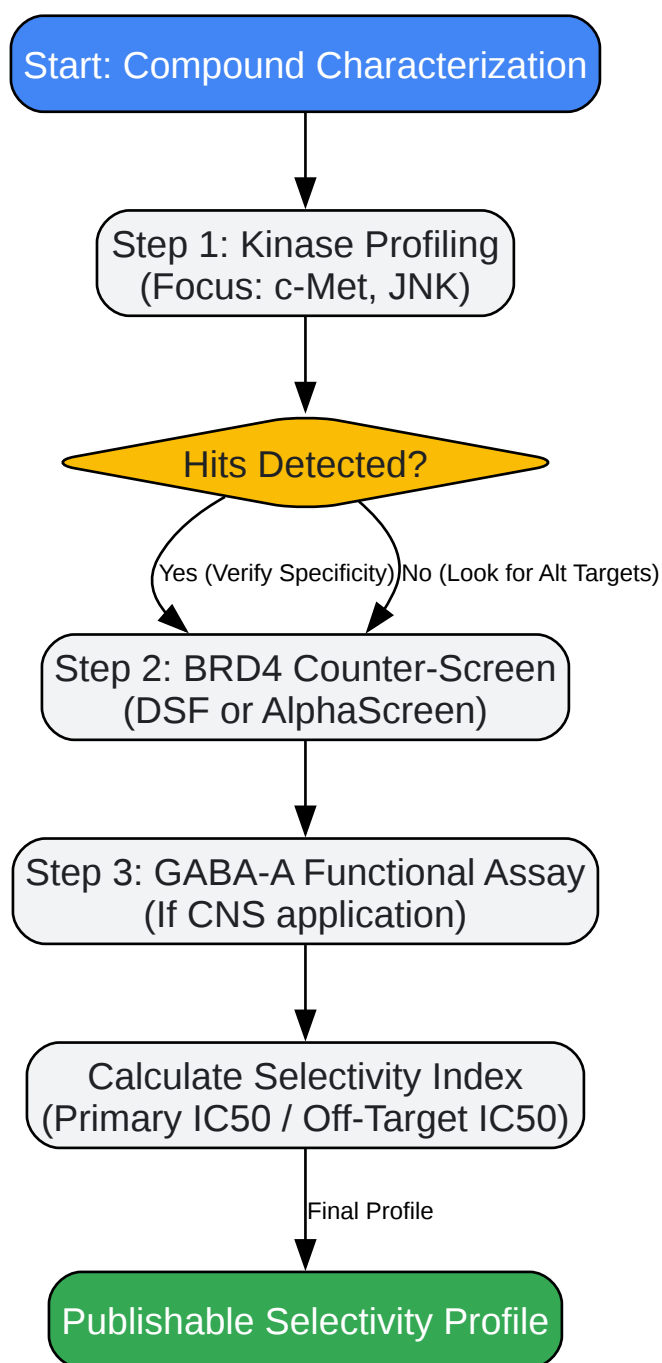
Assess the risk of the electron-rich ring becoming toxic.

- Incubation: Mix 10 μM compound with Human Liver Microsomes (HLM) (1 mg/mL) and NADPH (1 mM) in phosphate buffer (pH 7.4).
- Trapping Agent: Add Glutathione (GSH) at 5 mM. Incubate for 60 min at 37°C.
- Detection: Quench with acetonitrile, centrifuge, and analyze supernatant via LC-MS/MS.

- Search: Look for Mass Shifts of +305 Da (GSH adduct) on the parent or demethylated species.

Recommended Profiling Workflow

This flowchart guides the decision-making process when characterizing this compound in a new biological context.



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Figure 2: Step-by-step decision tree for de-risking **5-(2,6-Dimethoxyphenyl)isoxazol-3-amine**.

References

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